

Application Note: Synthesis of Nickel Nanoparticles from Nickel (II) Chloride Hexahydrate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Nickel;chloride;hexahydrate

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Nickel nanoparticles (NiNPs) are of significant interest due to their unique magnetic, catalytic, and conductive properties. These characteristics make them valuable in a wide range of applications, including catalysis, magnetic data storage, sensors, and biomedical applications. The synthesis of NiNPs can be achieved through various methods, with chemical reduction being one of the most common and effective approaches. This document provides detailed protocols for the synthesis of nickel nanoparticles using nickel (II) chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$) as the precursor, employing different reduction methods. The protocols outlined below are the chemical reduction method using hydrazine hydrate, a method using sodium borohydride with a polymer stabilizer, and a green synthesis approach using plant extracts.

Protocol 1: Hydrazine Reduction Method

This method utilizes hydrazine hydrate as a strong reducing agent in a polyol medium (ethylene glycol), with sodium hydroxide acting as a catalyst to facilitate the formation of nanoparticles.^{[1][2][3]}

Experimental Protocol:

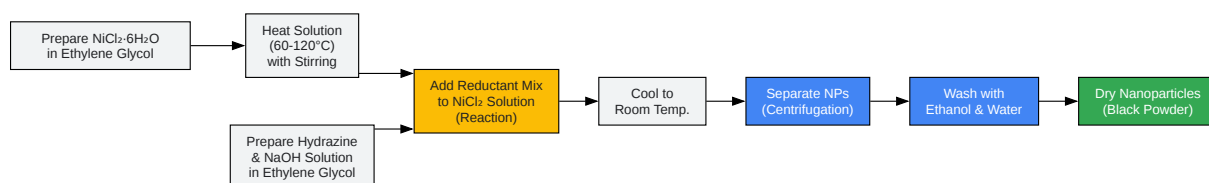
- **Precursor Solution Preparation:** Dissolve a specific amount of Nickel (II) chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$) in ethylene glycol. For example, prepare a 0.05M solution.[4]
- **Reaction Setup:** Transfer the precursor solution to a reaction vessel (e.g., a three-neck flask) equipped with a magnetic stirrer and a condenser. Heat the solution to the desired reaction temperature (e.g., 60-120°C) under continuous stirring.[1][5]
- **Addition of Reducing Agent:** In a separate container, prepare a solution of hydrazine monohydrate and sodium hydroxide (NaOH) in ethylene glycol.[5]
- **Reaction:** Add the hydrazine/NaOH solution to the heated NiCl_2 solution. The molar ratio of hydrazine to nickel ions can be varied to control particle size.[2] The color of the solution will change, typically to a strong black, indicating the formation of nickel nanoparticles.[5] The reaction is generally rapid and may be complete within minutes.[1]
- **Purification:** After the reaction is complete, cool the colloidal solution to room temperature. The synthesized nickel nanoparticles can be separated by centrifugation.
- **Washing:** Wash the collected nanoparticles multiple times with ethanol and deionized water to remove any unreacted precursors and byproducts. Acetone can also be used for a final wash.[6]
- **Drying:** Dry the purified nickel nanoparticles in a vacuum oven or at room temperature. The final product is a black powder.[3]

Data Presentation:

The reaction conditions, particularly temperature and NaOH concentration, significantly influence the size of the resulting nickel nanoparticles.

Precursor	Reducing Agent	Catalyst	Temperature (°C)	NaOH Conc. (M)	Average Particle Size (nm)	Reference
NiCl ₂ ·6H ₂ O	Hydrazine	NaOH	60	0.1	9.2 ± 2.9	[1]
NiCl ₂ ·6H ₂ O	Hydrazine	NaOH	120	0.1	7.3 ± 1.5	[1]
NiCl ₂ ·6H ₂ O	Hydrazine	NaOH	120	0.5	5.4 ± 0.9	[1]
NiCl ₂ ·6H ₂ O	Hydrazine	NaOH	130	0.5	5.3 ± 1.0	[1]

Experimental Workflow:



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Caption: Workflow for NiNP synthesis via hydrazine reduction.

Protocol 2: Sodium Borohydride (NaBH₄) Reduction Method

This method employs sodium borohydride as the reducing agent and often uses a polymer, such as polyvinylpyrrolidone (PVP), as a capping agent to prevent nanoparticle agglomeration and control growth.[7] This synthesis is typically performed in an aqueous medium at room temperature.[7]

Experimental Protocol:

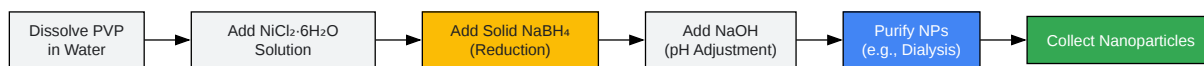
- **Stabilizer Solution:** Prepare an aqueous solution of the stabilizing polymer. For example, dissolve 0.30 g of PVP in approximately 36 mL of deionized water with gentle stirring.^[7]
- **Precursor Addition:** Add a measured volume of a $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ stock solution (e.g., 6 mL of a 2% solution) to the polymer solution and mix well.^[7]
- **Reduction:** While stirring vigorously, add solid sodium borohydride (NaBH_4) (e.g., 0.2 g) to the mixture in a single portion.^[7]
- **pH Adjustment:** Within one minute of adding the NaBH_4 , add a specific amount of NaOH (e.g., 2 mmol) to the solution.^[7]
- **Final Volume:** Adjust the final volume of the solution to a predetermined amount (e.g., 50 mL) with deionized water.^[7] The formation of nanoparticles is indicated by a color change to dark brown or black.
- **Purification and Collection:** The nanoparticles can be purified by methods such as dialysis against deionized water to remove excess ions and unreacted reagents, followed by collection via centrifugation or freeze-drying.

Data Presentation:

The concentration of the stabilizing polymer can be adjusted to tune the final size of the nickel nanoparticles.

Precursor Conc.	Reducing Agent	Stabilizer (PVP) Conc. (mmol)	NaOH (mmol)	Average Particle Size (nm)	Reference
0.50 mmol	5.29 mmol NaBH_4	2.70	2	6.1	^[7]
0.50 mmol	5.29 mmol NaBH_4	5.40	2	3.5	^[7]
0.50 mmol	5.29 mmol NaBH_4	8.10	2	1.2	^[7]

Experimental Workflow:



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Caption: Workflow for NiNP synthesis via NaBH₄ reduction.

Protocol 3: Green Synthesis Using Plant Extract

This eco-friendly method utilizes the phytochemicals present in plant extracts as both reducing and capping agents. This example is based on the use of *Vernonia amygdalina* leaf extract.^[8]^[9] In this case, the final product is often nickel oxide (NiO) nanoparticles, which may require an additional annealing step.^[8]

Experimental Protocol:

- Preparation of Plant Extract:
 - Thoroughly wash fresh plant leaves (*Vernonia amygdalina*) with tap water and then distilled water.^[8]
 - Air dry the leaves at room temperature for about a week.^[8]
 - Boil a known quantity of the dried leaves in distilled water (e.g., at 60°C for 50 minutes) until the solution color changes.^[8]
 - Cool the extract to room temperature and filter it using Whatman No. 1 filter paper. Store the extract in a refrigerator.^[8]
- Precursor Solution: Prepare an aqueous solution of NiCl₂·6H₂O.
- Synthesis:
 - Mix the plant extract and the nickel precursor solution. A common ratio is 1:1 by volume.^[8]

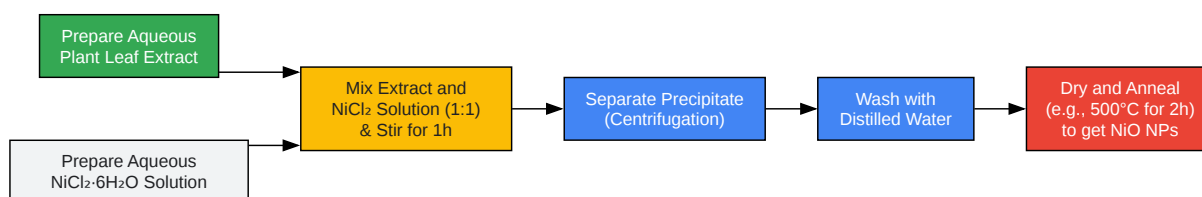
- Slowly add the extract to the precursor solution while stirring continuously with a magnetic stirrer for about an hour under ambient conditions.[8]
- A color change in the mixture indicates the formation of nanoparticles.
- Collection and Annealing:
 - Collect the resulting precipitate by centrifugation and wash it with distilled water.
 - Dry the powder. To obtain crystalline nickel oxide (NiO) nanoparticles, the powder can be annealed in a furnace at a high temperature (e.g., 500°C for 2 hours).[8][9]

Data Presentation:

Characterization data for nanoparticles synthesized using this green method.

Precursor	Reducing/Capping Agent	Annealing Temp. (°C)	Annealing Time (h)	Average Crystallite Size (nm)	Reference
NiCl ₂ ·6H ₂ O	Vernonia amygdalina leaf extract	500	2	17.86	[8][9]

Experimental Workflow:



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Caption: Workflow for green synthesis of NiO nanoparticles.

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- To cite this document: BenchChem. [Application Note: Synthesis of Nickel Nanoparticles from Nickel (II) Chloride Hexahydrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15889228/docs#application-note-synthesis-of-nickel-nanoparticles-from-nickel-ii-chloride-hexahydrate\]](https://www.benchchem.com/product/b15889228/docs#application-note-synthesis-of-nickel-nanoparticles-from-nickel-ii-chloride-hexahydrate)

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